

Terpinyl Butyrate (CAS 2153-28-8): A Technical Whitepaper

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Compound of Interest

Compound Name: *Terpinyl butyrate*

Cat. No.: *B1594661*

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Executive Summary: This document provides a comprehensive technical overview of **terpinyl butyrate** (CAS 2153-28-8), an ester recognized for its distinct fruity and floral aroma. Primarily utilized in the flavor and fragrance industries, its potential applications in the pharmaceutical sector are also being explored. This guide details its physicochemical properties, synthesis, safety profile, and known applications. Furthermore, it proposes a potential mechanism of action for its biological activity, postulating its role as a pro-drug for butyrate, a known histone deacetylase (HDAC) inhibitor. Detailed experimental workflows are provided to guide future research in this area.

Physicochemical Properties

Terpinyl butyrate is a colorless to pale yellow liquid.^[1] It is a mixture of isomers, and its key physical and chemical properties are summarized below for easy reference.

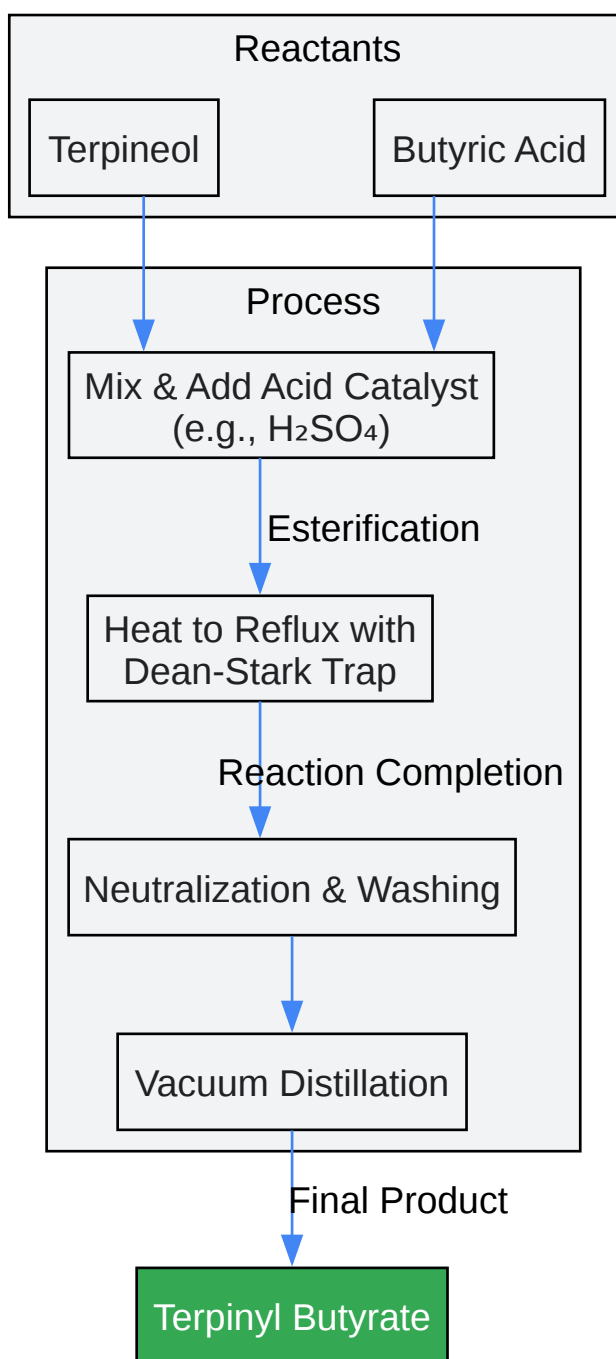
Property	Value	Source
CAS Number	2153-28-8	[1][2][3]
Molecular Formula	C ₁₄ H ₂₄ O ₂	[1][2][3][4]
Molecular Weight	224.34 g/mol	[1][2][3][4][5]
Appearance	Colorless to pale yellow, oily liquid	[1][2]
Odor Profile	Fruity, floral, balsamic, with notes of rosemary and plum	[1][3][6][7]
Boiling Point	243 - 246 °C at 760 mmHg	[1][2][4][6]
Density	0.938 - 0.968 g/mL at 15.5-25 °C	[1][6][7]
Refractive Index	n _{20/D} 1.463 - 1.467	[2][6]
Flash Point	>100 °C (>212 °F)	[1][6]
Vapor Pressure	0.005 - 0.0126 mmHg at 25 °C (estimated)	[1][3]
Solubility	Soluble in alcohol; Insoluble in water (0.9352 mg/L at 25°C est.)	[1][3]
FEMA Number	3049	[2][5]
LogP (o/w)	4.73 - 4.754 (estimated)	[1][6]

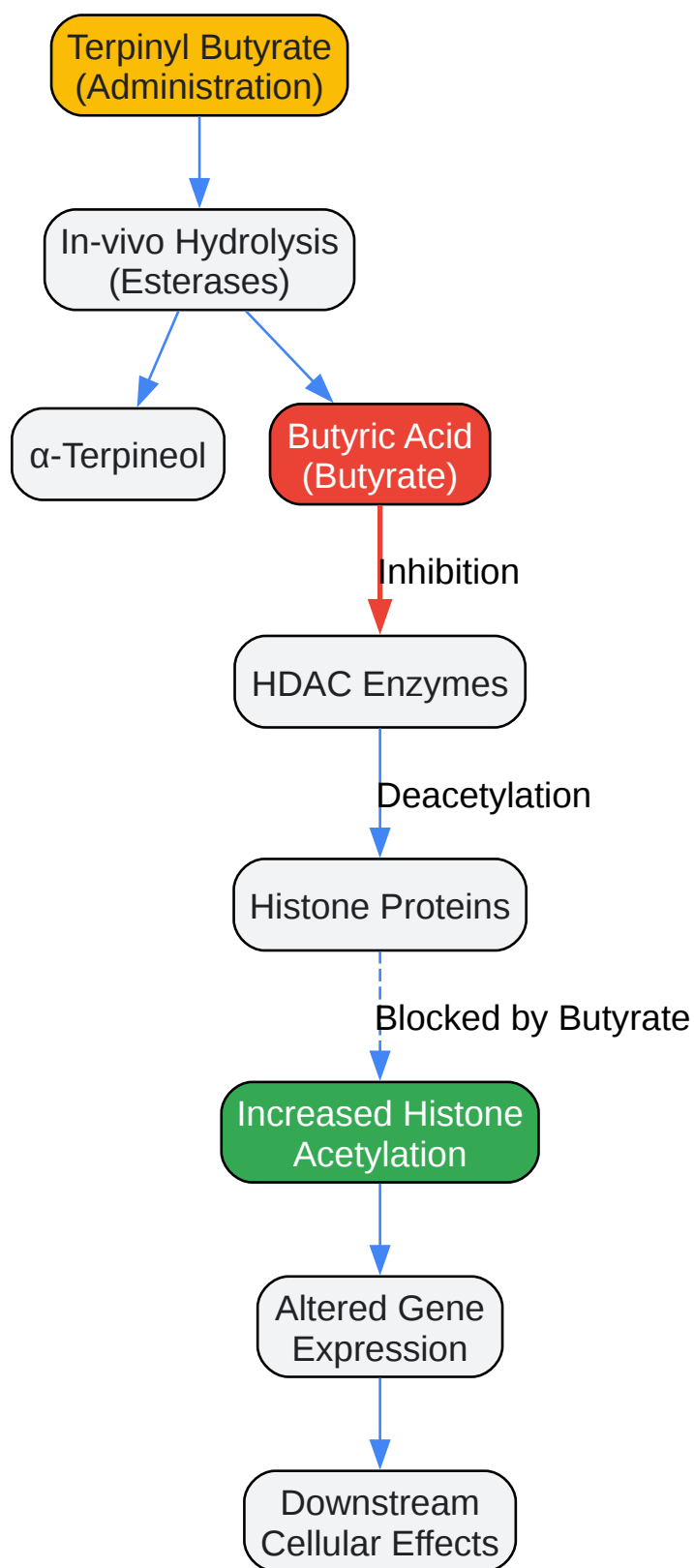
Synthesis and Manufacturing

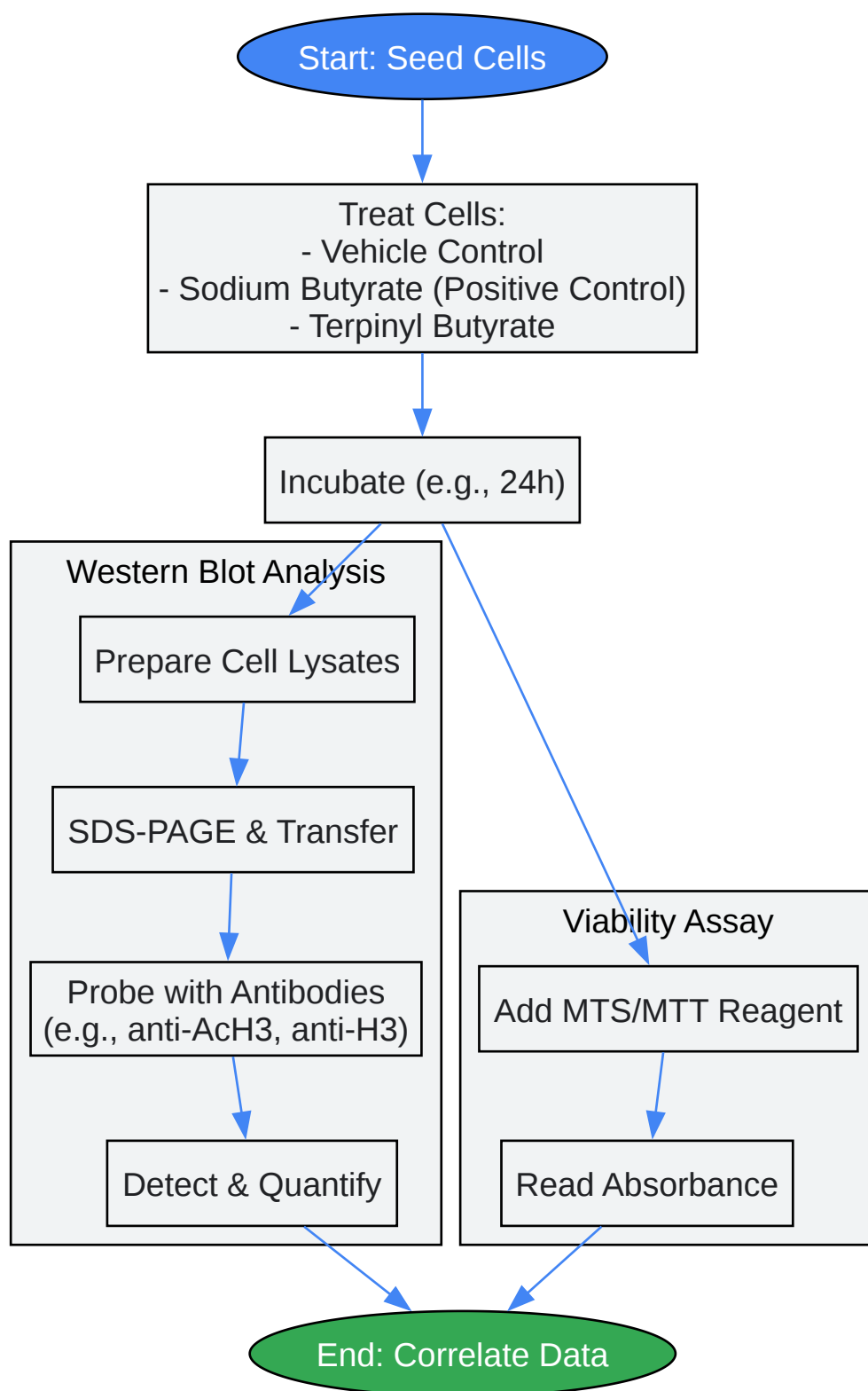
Terpinyl butyrate is an ester, and its synthesis is typically achieved through the Fischer esterification reaction. This classic method involves the acid-catalyzed reaction of a carboxylic acid (butyric acid) with an alcohol (α -terpineol).

Experimental Protocol: Fischer Esterification of Terpinyl Butyrate

- **Reactant Preparation:** In a round-bottom flask, combine equimolar amounts of α -terpineol and butyric acid. A suitable solvent, such as toluene, can be used to facilitate the reaction and azeotropically remove water.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, typically sulfuric acid or p-toluenesulfonic acid, to the mixture.
- **Reaction Setup:** Equip the flask with a Dean-Stark apparatus and a reflux condenser.
- **Heating and Reflux:** Heat the mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap, driving the equilibrium towards the product side, in accordance with Le Châtelier's principle.^[8]
- **Monitoring:** Monitor the reaction progress by observing the amount of water collected or by using techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst with a weak base, such as a saturated sodium bicarbonate solution.
- **Extraction and Purification:** Transfer the mixture to a separatory funnel and wash sequentially with water and brine. Dry the organic layer over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate). Filter the drying agent and remove the solvent under reduced pressure. The crude **terpinyl butyrate** can be further purified by vacuum distillation.







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